

Essential Safety and Operational Guide for UA62784

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Compound of Interest

Compound Name: UA62784

Cat. No.: B1684025

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Overview of Handling, Safety, and Disposal Protocols for **UA62784**.

This document provides critical safety and logistical information for the handling of **UA62784** (CAS 313367-92-9), a potent inhibitor of microtubule polymerization. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of experimental outcomes.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **UA62784** is provided in the table below for easy reference.

Property	Value
Chemical Name	4-[5-(4-Methoxyphenyl)-2-oxazolyl]-9H-fluoren-9-one
CAS Number	313367-92-9
Molecular Formula	C ₂₃ H ₁₅ NO ₃
Molecular Weight	353.37 g/mol
Purity	≥99% (HPLC)
Solubility	Soluble to 25 mM in DMSO
Appearance	Solid Crystalline[1]
Storage	Store at +4°C. Store powder at -20°C or in solvent at -80°C[2].

Hazard Identification and Personal Protective Equipment (PPE)

UA62784 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[2]. The following table outlines the necessary personal protective equipment and safety precautions.

Hazard Classification	Precautionary Statements	Required Personal Protective Equipment
Acute toxicity, Oral (Category 4)[2]	P264: Wash skin thoroughly after handling.[2]	Hand Protection: Protective gloves.[2]
P270: Do not eat, drink or smoke when using this product.[2]	Eye Protection: Safety goggles with side-shields.[2]	
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]	Skin and Body Protection: Impervious clothing.[2]	
P330: Rinse mouth.[2]	Respiratory Protection: Suitable respirator.[2]	
Acute aquatic toxicity (Category 1)[2]	P273: Avoid release to the environment.[2]	
Chronic aquatic toxicity (Category 1)[2]	P391: Collect spillage.[2]	

Operational and Disposal Plans

Strict adherence to the following operational and disposal procedures is mandatory to mitigate risks and ensure environmental safety.

Handling and Storage

- Handling: Avoid inhalation, and contact with eyes and skin.[2] Use only in areas with appropriate exhaust ventilation.[2] Avoid the formation of dust and aerosols.[2]
- Storage: Keep the container tightly sealed in a cool, well-ventilated area.[2] Protect from direct sunlight and sources of ignition.[2] Recommended storage temperatures are +4°C for general use, with long-term storage of the powder at -20°C and solutions in solvent at -80°C[2].

Disposal Plan

- Disposal: Dispose of contents and container to an approved waste disposal plant.^[2] This material and its container must be disposed of in a safe way. Care should be taken when handling untreated empty containers as they may retain some product residues. Avoid the dispersal of spilled material and runoff and contact with soil, waterways, drains, and sewers.^[3]

Experimental Protocols and Biological Activity

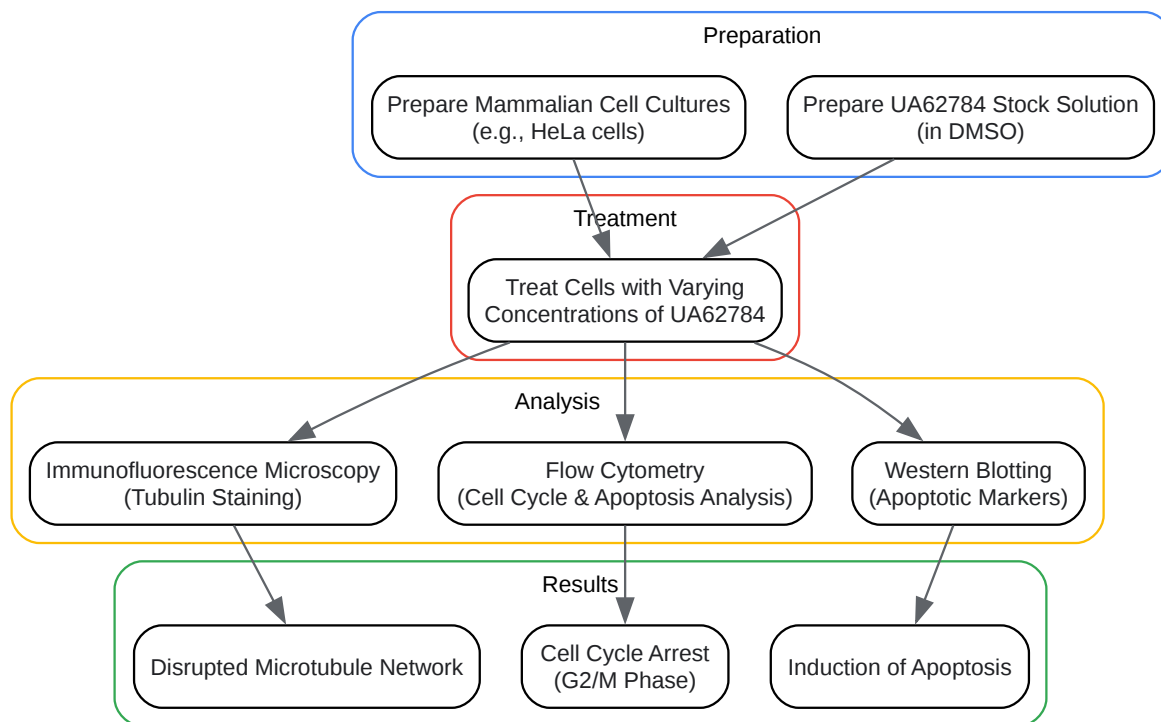
UA62784 is a valuable tool in cell biology and cancer research due to its specific mechanism of action.

Biological Activity

UA62784 functions as an inhibitor of microtubule polymerization in vitro. It interacts with tubulin dimers, leading to the accumulation of mammalian cells in apoptosis. Notably, it potentiates the antiproliferative effects of vinblastine in H2B-GFP HeLa cells. It was initially thought to inhibit CENP-E ATPase activity, but has since been clarified to be a cytotoxic inhibitor of microtubules.

Experimental Workflow: Investigating Microtubule Inhibition

The following diagram illustrates a general experimental workflow for assessing the effects of **UA62784** on microtubule polymerization and cellular outcomes.

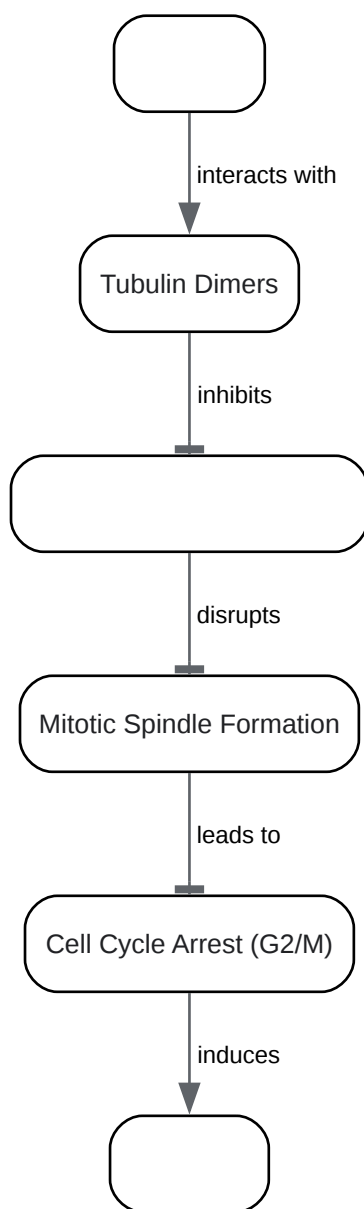


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Caption: Experimental workflow for studying **UA62784**'s effects.

Signaling Pathway: Microtubule Disruption Leading to Apoptosis

The diagram below outlines the logical relationship between **UA62784**'s mechanism of action and its ultimate cellular effect.



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Caption: **UA62784**'s mechanism leading to apoptosis.

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